

Chemical Identity and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 2-hydroxy-4-morpholinobenzoate*

CAS No.: 207850-94-0

Cat. No.: B2409584

[Get Quote](#)

Methyl 2-hydroxy-4-morpholinobenzoate is a substituted aromatic ester. It incorporates three key functional groups onto a benzene ring: a hydroxyl group (phenol), a methyl ester, and a morpholine moiety. This unique combination suggests potential for hydrogen bonding, ester hydrolysis, and activity as a tertiary amine.

Structural Information

- IUPAC Name: Methyl 2-hydroxy-4-(morpholin-4-yl)benzoate
- Molecular Formula: C₁₂H₁₅NO₄
- Molecular Weight: 237.25 g/mol
- Structure:

Caption: Chemical structure of **Methyl 2-hydroxy-4-morpholinobenzoate**.

Predicted Physicochemical Data

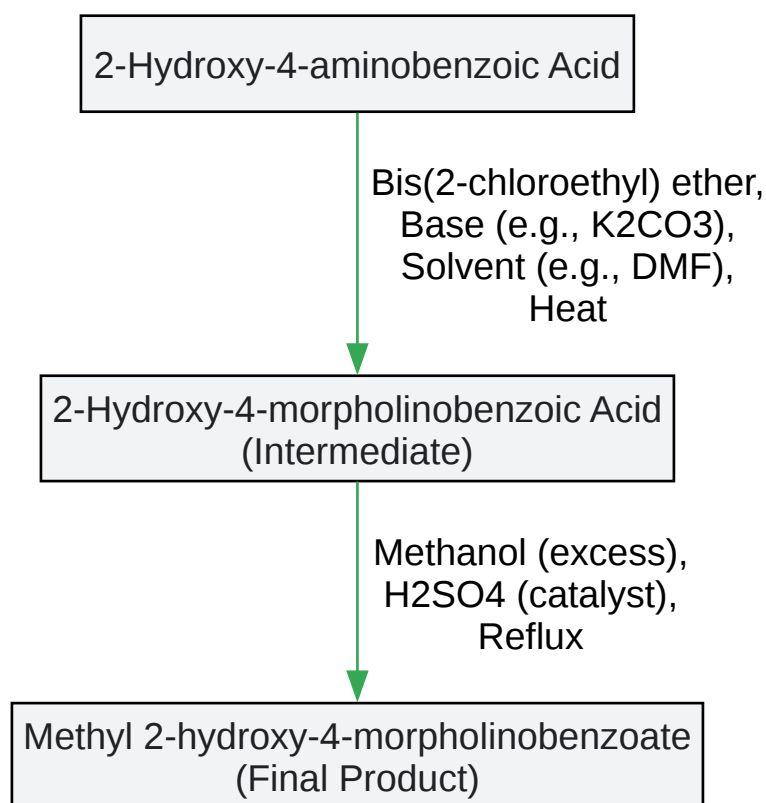
The following properties are estimated based on the compound's structure and data from analogous molecules like methyl salicylate and N-aryl morpholines.

Property	Predicted Value	Rationale / Comparison
Physical State	White to off-white crystalline solid	Increased molecular weight and polarity compared to methyl salicylate (liquid) suggest a solid state.
Melting Point	130 - 150 °C	The presence of the morpholine group and potential for intermolecular hydrogen bonding would significantly raise the melting point above that of methyl salicylate (-8 °C).[1]
Solubility	Soluble in methanol, ethanol, DMSO, DMF, ethyl acetate. Sparingly soluble in water.	The ester and aromatic core confer solubility in common organic solvents. The morpholine and hydroxyl groups may provide limited aqueous solubility.
Boiling Point	> 300 °C (decomposes)	High molecular weight and polarity suggest a high boiling point, likely with decomposition.

Proposed Synthesis Pathway and Detailed Protocol

The synthesis of **Methyl 2-hydroxy-4-morpholinobenzoate** can be logically achieved via a two-step process starting from 2-hydroxy-4-aminobenzoic acid. The first step involves the synthesis of the intermediate acid, 2-hydroxy-4-morpholinobenzoic acid, followed by a classic Fischer esterification.

Overall Synthesis Scheme



[Click to download full resolution via product page](#)

Caption: Proposed two-step synthesis of **Methyl 2-hydroxy-4-morpholinobenzoate**.

Step 2: Fischer Esterification of 2-hydroxy-4-morpholinobenzoic Acid

This protocol details the final esterification step, which is a well-established and reliable transformation. The causality for each step is explained to provide a deeper understanding of the process.

Expertise & Causality: The Fischer esterification is an acid-catalyzed equilibrium reaction.^[2] To drive the reaction towards the product, a large excess of the alcohol (methanol) is used, shifting the equilibrium according to Le Châtelier's principle. Concentrated sulfuric acid acts as the catalyst by protonating the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol.^[2]

Protocol:

- Reaction Setup:
 - To a 250 mL round-bottom flask equipped with a magnetic stir bar, add 2-hydroxy-4-morpholinobenzoic acid (10.0 g, 44.8 mmol).
 - Add 150 mL of anhydrous methanol. The large excess serves as both reactant and solvent.
 - Place the flask in an ice-water bath to cool.
- Catalyst Addition:
 - Slowly and carefully add concentrated sulfuric acid (2.5 mL, ~46.8 mmol) dropwise to the stirring suspension.
 - Causality: The addition is performed slowly and with cooling because the dilution of sulfuric acid in methanol is highly exothermic.
- Reflux:
 - Attach a reflux condenser to the flask.
 - Heat the mixture to a gentle reflux (approx. 65-70 °C) using a heating mantle.
 - Maintain reflux for 6-8 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting material spot.
- Work-up and Neutralization:
 - Cool the reaction mixture to room temperature.
 - Reduce the volume of methanol to approximately one-third of the original volume using a rotary evaporator.
 - Pour the concentrated mixture slowly into 300 mL of ice-cold deionized water with stirring.
 - Carefully neutralize the solution by the slow addition of a saturated sodium bicarbonate (NaHCO_3) solution until the pH reaches ~7-8.

- Causality: Neutralization quenches the acid catalyst and deprotonates any unreacted carboxylic acid, making it water-soluble as its sodium salt and separating it from the desired ester product.
- Extraction:
 - Transfer the neutralized aqueous mixture to a separatory funnel.
 - Extract the product with ethyl acetate (3 x 100 mL).
 - Combine the organic layers.
 - Wash the combined organic phase with brine (1 x 100 mL) to remove residual water and inorganic salts.
- Drying and Isolation:
 - Dry the organic layer over anhydrous magnesium sulfate (MgSO_4).
 - Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification:
 - The crude solid can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexane, to yield the final product as a crystalline solid.

Analytical Characterization

To ensure the identity and purity of the synthesized **Methyl 2-hydroxy-4-morpholinobenzoate**, a combination of spectroscopic and physical methods should be employed.

Analysis Method	Expected Results
^1H NMR	Aromatic Protons: Three signals in the aromatic region (~6.0-8.0 ppm). Methyl Protons: A singlet at ~3.8-3.9 ppm (3H). Morpholine Protons: Two multiplets, typically around ~3.2 ppm (4H, -N-CH ₂ -) and ~3.8 ppm (4H, -O-CH ₂ -). Phenolic Proton: A broad singlet at high chemical shift (>10 ppm).
^{13}C NMR	Carbonyl Carbon: Signal at ~170 ppm. Aromatic Carbons: Multiple signals between ~100-165 ppm. Methyl Carbon: Signal around ~52 ppm. Morpholine Carbons: Signals around ~48 ppm (-N-CH ₂ -) and ~66 ppm (-O-CH ₂ -).
FT-IR (cm ⁻¹)	O-H Stretch: Broad peak from 3200-3600 (phenolic hydroxyl). C-H Stretch: Peaks around 2850-3000 (aliphatic and aromatic). C=O Stretch: Strong, sharp peak around 1680-1700 (ester carbonyl). C-O Stretch: Peaks in the 1100-1300 region (ester and ether).
Mass Spec (ESI+)	[M+H] ⁺ : Expected at m/z = 238.11.
Melting Point	A sharp melting point range for the purified compound confirms its purity.

Applications and Future Research Directions

The unique structural motifs of **Methyl 2-hydroxy-4-morpholinobenzoate** make it a compound of interest for several research areas.

- **Medicinal Chemistry:** The morpholine ring is a privileged scaffold in drug discovery, known to improve pharmacokinetic properties such as solubility and metabolic stability. The salicylate core is a well-known pharmacophore with anti-inflammatory properties.^[3] This hybrid structure could serve as a key intermediate for the synthesis of novel non-steroidal anti-inflammatory drugs (NSAIDs) or other bioactive molecules.

- **Material Science:** As a difunctional monomer, it could potentially be used in the synthesis of specialty polymers and resins where the phenolic hydroxyl group and the ester can undergo further reactions.
- **Chemical Probes:** The compound could be further functionalized to create chemical probes for studying biological systems, leveraging the targeting capabilities that could be introduced via the morpholine nitrogen.

Safety and Handling

While specific toxicity data for this compound is unavailable, it should be handled with the standard precautions for laboratory chemicals.

- **Personal Protective Equipment (PPE):** Wear safety glasses, a lab coat, and chemical-resistant gloves.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area or a chemical fume hood.
- **Storage:** Store in a cool, dry place away from strong oxidizing agents.

References

- Preparation of Methyl Salicylate. (n.d.). University of the Fraser Valley. Retrieved from [\[Link\]](#)
- Fieser, L. F. (1941). Preparation of methyl salicylate (wintergreen oil; salicylic acid methyl ester; methyl 2-hydroxybenzoate). PrepChem.com. Retrieved from [\[Link\]](#)
- Methyl 2-hydroxy benzoate (YMDB01370). (n.d.). Yeast Metabolome Database. Retrieved from [\[Link\]](#)
- CN102311357B - The preparation method of 2-hydroxyl-4-aminobenzoic acid. (n.d.). Google Patents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [2. uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq) [uomustansiriyah.edu.iq]
- [3. 4-Hydroxybenzoic acid: Synthesis method and Biological activity_Chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- To cite this document: BenchChem. [Chemical Identity and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2409584/docs#chemical-identity-and-physicochemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check